

Application Notes and Protocols for Preparing CL-82198 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: CL-82198 hydrochloride

Cat. No.: B1662954

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Introduction

CL-82198 hydrochloride is a potent and selective inhibitor of matrix metalloproteinase-13 (MMP-13).[1][2] MMP-13 is a key enzyme involved in the degradation of extracellular matrix components, particularly type II collagen, and its activity is implicated in the pathogenesis of diseases such as osteoarthritis and cancer.[3][4][5] The selectivity of CL-82198 for MMP-13 over other MMPs, such as MMP-1 and MMP-9, makes it a valuable tool for studying the specific roles of MMP-13 in various biological processes.[1] These application notes provide detailed protocols for the preparation, storage, and handling of **CL-82198 hydrochloride** stock solutions to ensure reproducible and reliable experimental outcomes.

Quantitative Data Summary

The following tables summarize the key quantitative information for **CL-82198 hydrochloride**.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₃ ClN ₂ O ₃	[1]
Molecular Weight	338.83 g/mol	
Purity	≥97% (HPLC)	[6][7]
Appearance	Light yellow solid	[6][7]
CAS Number	1188890-36-9	[6]

Table 2: Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
Water	33.88	100	
DMSO	25.41	75	

Table 3: Inhibitory Activity

Target	IC ₅₀	Source
MMP-13	3.2 μM	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CL-82198 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **CL-82198 hydrochloride** powder

- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Aseptic Technique:** Perform all steps under a laminar flow hood or in a clean, designated area to maintain sterility, especially if the stock solution will be used in cell culture experiments.
- **Weighing the Compound:** Accurately weigh the desired amount of **CL-82198 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.388 mg of the compound (Molecular Weight = 338.83 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed powder. For a 10 mM solution, if you weighed 3.388 mg, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if precipitation is observed.[\[2\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.[\[2\]](#)
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage.[\[2\]\[8\]](#) Stock solutions are reported to be stable for up to 3 months at -20°C.[\[6\]\[7\]](#)

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol is suitable for experiments where DMSO may interfere with the assay.

Materials:

- **CL-82198 hydrochloride** powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

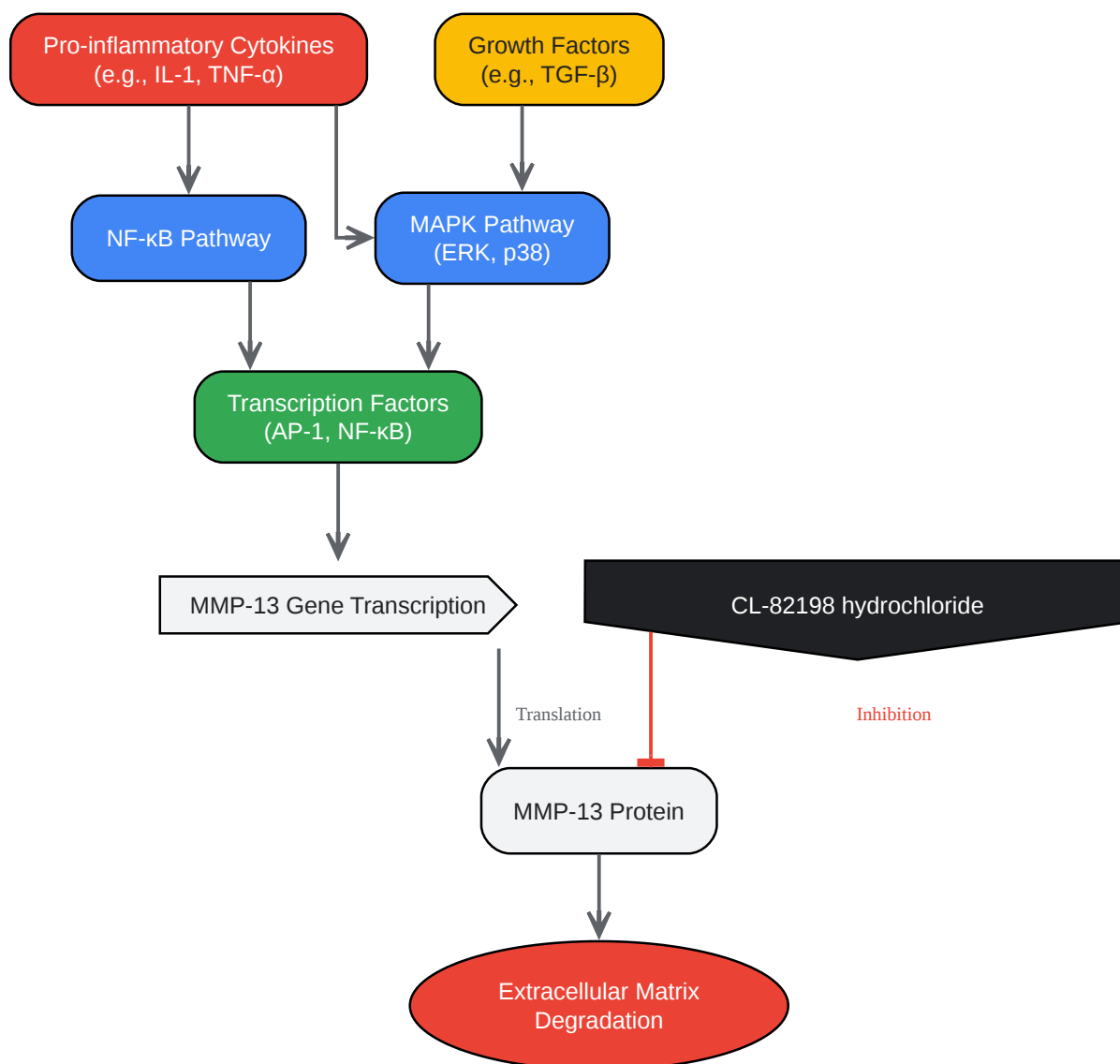
Procedure:

- Aseptic Handling: As with the DMSO protocol, maintain aseptic conditions throughout the procedure.
- Weighing: Accurately weigh the desired amount of **CL-82198 hydrochloride**. To prepare 1 mL of a 10 mM stock solution, use 3.388 mg.
- Dissolution: Add the calculated volume of sterile water to the powder.
- Solubilization: Vortex the solution until the compound is fully dissolved. **CL-82198 hydrochloride** is soluble in water up to 100 mM.
- Aliquoting and Storage: Aliquot the aqueous stock solution into single-use volumes and store at -20°C or -80°C. It is recommended to use aqueous solutions freshly prepared.

Visualizations

Signaling Pathway of MMP-13 Inhibition

CL-82198 hydrochloride selectively inhibits MMP-13, which is a downstream effector in several signaling pathways implicated in tissue remodeling and disease. The diagram below illustrates a simplified representation of pathways leading to MMP-13 expression and the point of inhibition by CL-82198. Pro-inflammatory cytokines like IL-1 and growth factors such as TGF- β can activate signaling cascades including the MAPK (ERK, p38) and NF- κ B pathways, leading to the transcription of the MMP-13 gene.^{[3][4][9]}

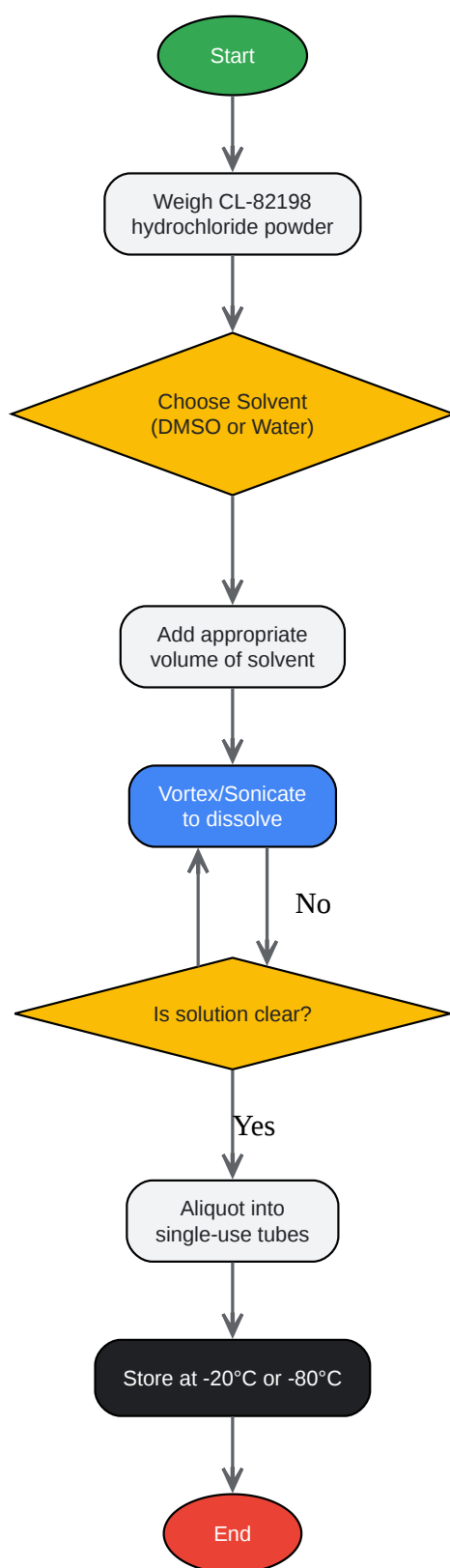


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Caption: Simplified signaling pathway leading to MMP-13-mediated ECM degradation and its inhibition by CL-82198.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow for preparing a stock solution of **CL-82198 hydrochloride**.



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Caption: Workflow for the preparation of **CL-82198 hydrochloride** stock solution.

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